

A Technical Guide to the Spectroscopic Data of Sporidesmolide V

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Compound of Interest

Compound Name: Sporidesmolide V

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Sporidesmolide V**, a cyclodepsipeptide isolated from cultures of *Pithomyces chartarum*. The information presented herein is critical for the identification, characterization, and further development of this natural product.

Mass Spectrometry Data

High-resolution mass spectrometry (HR-MS) confirms the molecular formula of **Sporidesmolide V** as $C_{35}H_{62}N_4O_8$.^[1] The experimentally determined mass-to-charge ratio aligns closely with the calculated theoretical value, validating the elemental composition.

Table 1: High-Resolution Mass Spectrometry Data for **Sporidesmolide V**

Parameter	Value	Reference
Molecular Formula	$C_{35}H_{62}N_4O_8$	[1]
Required m/z	666.4567	[1]
Measured m/z	666.4577	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

The structural elucidation of **Sporidesmolide V** was significantly aided by ^{13}C NMR spectroscopy. The chemical shifts provide a detailed fingerprint of the carbon framework of the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for **Sporidesmolide V** (75.5 MHz, CDCl_3)[\[1\]](#)

Chemical Shift (δ_c , ppm)	Assignment (Tentative)
174.09	CO
171.83	CO
171.73	CO
171.64	CO
170.3	CO
169.52	CO
79.64	CH
73.19	C2
65.55	C5
63.93	C17
54.23	C14
51.57	Cg
40.68	C~O
40.19	C37
39.17	C26
37.72	C3g
29.95	C19
29.59	C34
26.43	C24
25.33	C27
24.96	C39
24.73	C31
23.32	CH ₃

23.11	CH ₃
22.23 (2C)	2 x CH ₃
21.08	CH ₃
19.47	CH ₃
18.56	CH ₃
17.12	CH ₃
16.17	Cz3
10.98	c25

Experimental Protocols

The following protocols are based on the methods described for the isolation and characterization of **Sporidesmolide V**.[\[1\]](#)

3.1. Isolation and Purification

Sporidesmolide V was isolated from the total sporidesmolide fraction obtained from cultures of *Pithomyces chartarum*. The purification process involved repetitive reversed-phase partition chromatography followed by vacuum sublimation.[\[1\]](#)

3.2. Mass Spectrometry

High-resolution mass spectra were acquired on a VG Analytical ZAB-EQ mass spectrometer. Accurate mass measurements were performed using the peak-matching method with a perfluorokerosene reference.[\[1\]](#)

3.3. NMR Spectroscopy

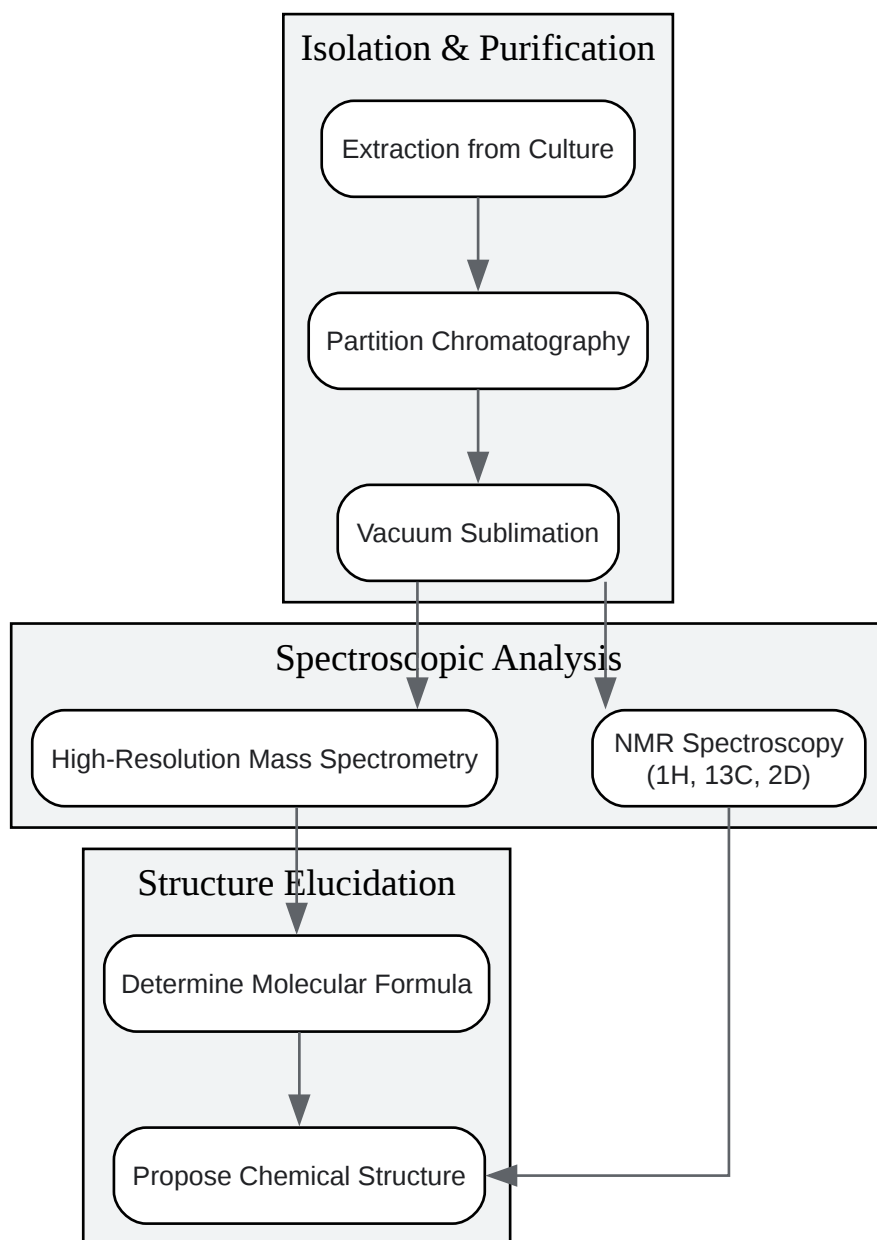
NMR spectra were recorded on a Bruker MSL-300 instrument.[\[1\]](#)

- ¹H NMR: Spectra were acquired at 300 MHz.
- ¹³C NMR: Spectra were acquired at 75.5 MHz.

- Solvent: Chloroform-d (CDCl_3).
- Temperature: 20°C.
- Reference: Tetramethylsilane (TMS).

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a natural product like **Sporidesmolide V**.

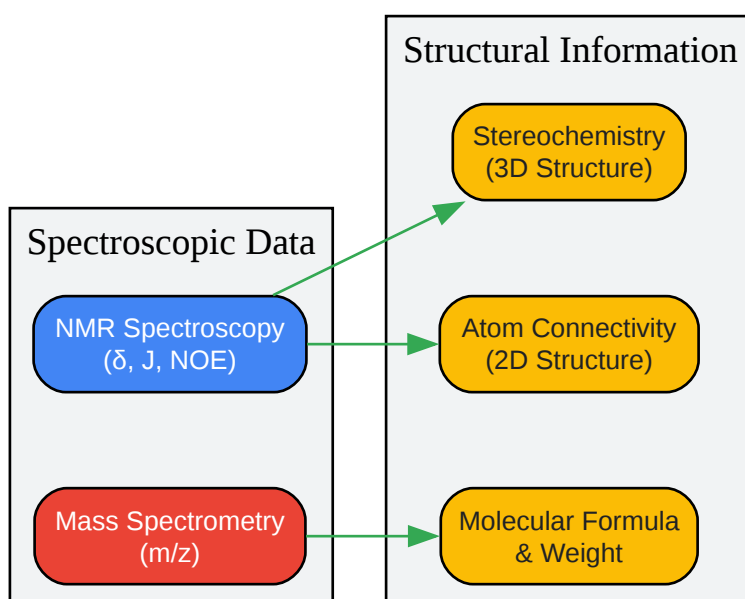


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Caption: General workflow for the isolation and structural elucidation of **Sporidesmolide V**.

Relationship between Spectroscopic Data and Structural Information

The data obtained from mass spectrometry and NMR spectroscopy are complementary and essential for determining the complete chemical structure of a molecule.



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Caption: Relationship between spectroscopic data and the derived structural information.

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References

- 1. cdnsiencepub.com [cdnsiencepub.com]

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